

# Essential Safety and Operational Guide for Handling Fibroflapon Sodium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fibroflapon Sodium*

Cat. No.: *B607448*

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This document provides immediate safety, handling, and disposal protocols for **Fibroflapon Sodium** (also known as GSK2190915 sodium salt or AM-803 sodium), a potent, orally bioavailable 5-lipoxygenase-activating protein (FLAP) inhibitor.[1][2][3] Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

## Immediate Safety and Handling Precautions

According to the available Safety Data Sheet (SDS), **Fibroflapon Sodium** is not classified as a hazardous substance or mixture.[4] However, standard laboratory safety practices should always be observed.

### Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses or goggles. An eye-wash station should be readily accessible.[4]
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Respiratory Protection:** Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation.[4]
- **Body Protection:** Wear a standard laboratory coat.

### Handling Procedures:

- Avoid inhalation and contact with eyes and skin.[4]
- Prevent the formation of dust and aerosols during handling.[4]
- Ensure adequate ventilation in the work area.[4]
- In case of accidental spillage, use absorbent material (e.g., diatomite), decontaminate surfaces with alcohol, and dispose of contaminated materials as outlined in the disposal section.[4]

## First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek medical attention.[4]
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[4]

## Quantitative Data and Storage

The following table summarizes key quantitative and storage information for **Fiboflapon Sodium**.

Property	Value	Reference
Chemical Formula	C38H42N3NaO4S	[4]
Molecular Weight	659.81 g/mol	[4]
CAS Number	1196070-26-4	[4]
FLAP Binding Potency	2.9 nM	[1]
IC50 (LTB4 Inhibition)	76 nM (in human blood)	[1]
Storage (Powder)	4°C, sealed and protected from moisture and direct sunlight.	[4]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Solutions should be sealed and protected from moisture.	[1][4]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

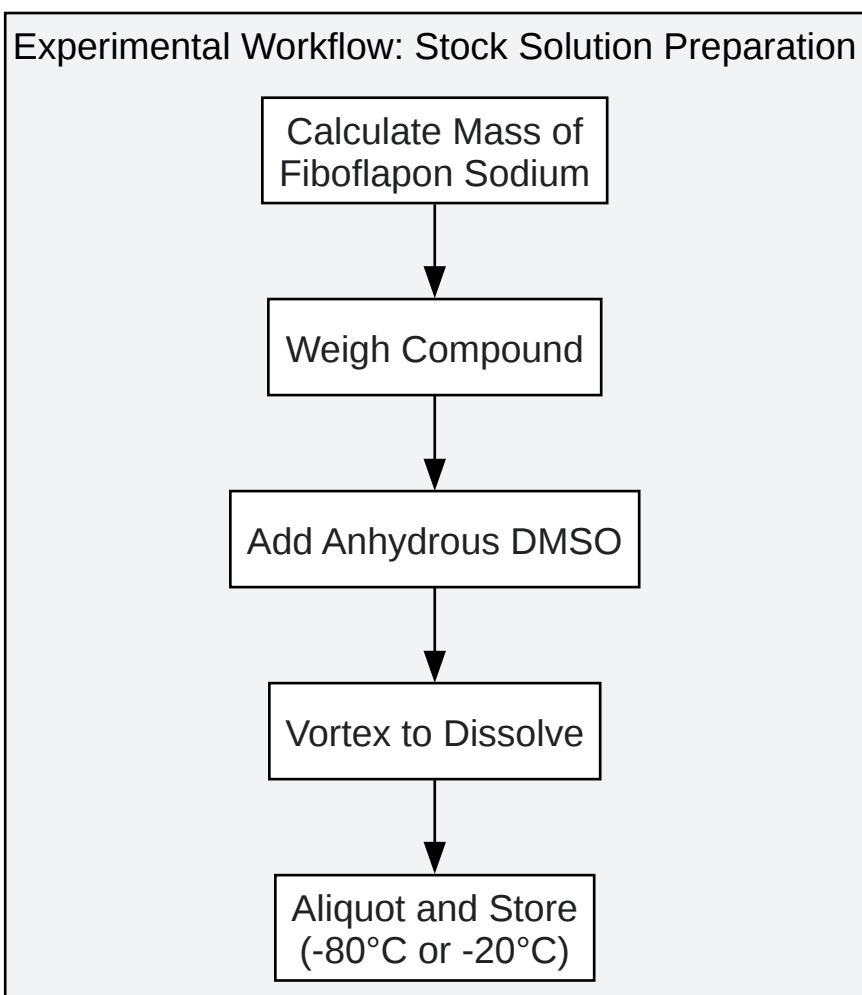
This protocol details the steps for preparing a 10 mM stock solution of **Fiboflapon Sodium** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Fiboflapon Sodium** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer

Procedure:

- **Calculate Required Mass:** Determine the mass of **Fiboflapon Sodium** needed. For 1 mL of a 10 mM solution (M.W. 659.81), the required mass is 6.5981 mg.
- **Weigh Compound:** Carefully weigh the calculated amount of **Fiboflapon Sodium** powder in a suitable container.
- **Dissolution:** Add the appropriate volume of DMSO to the powder. For a 10 mM solution, add 1 mL of DMSO for every 6.5981 mg of compound.
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.<sup>[2]</sup>
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term use (up to 1 month).<sup>[1][4]</sup>

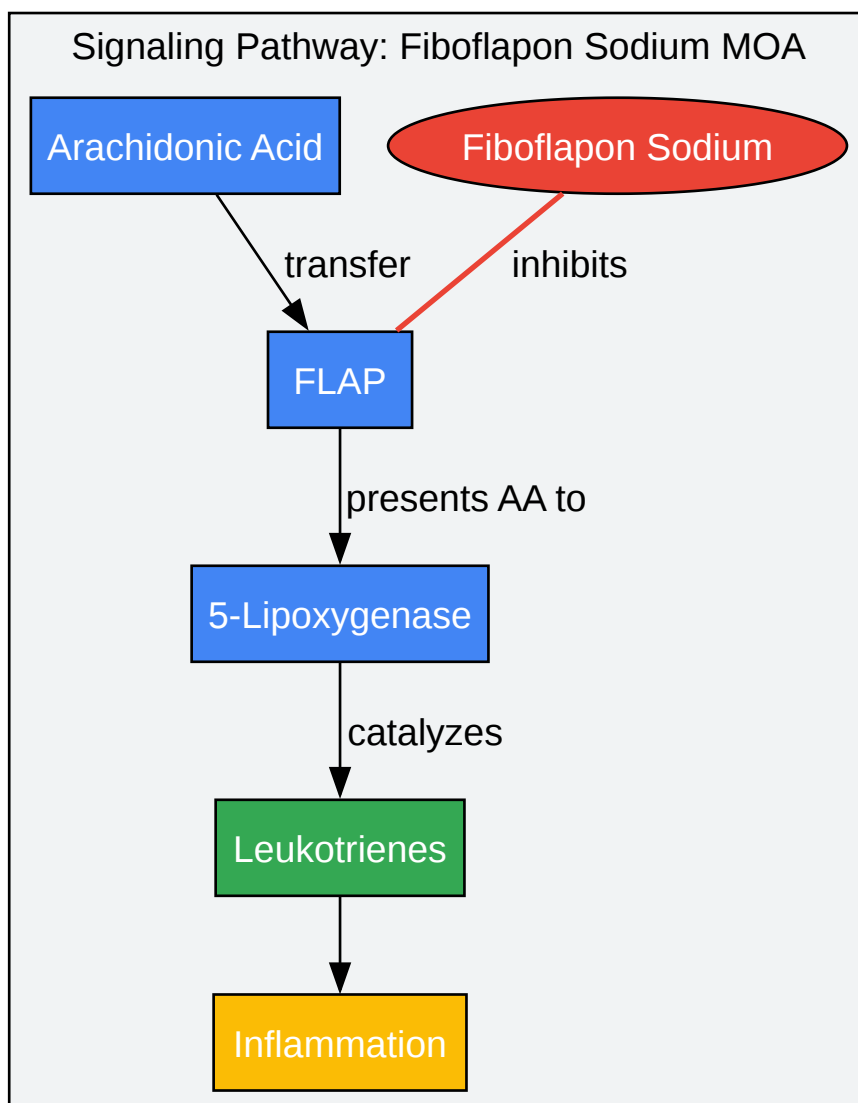


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Workflow for preparing **Fibroflapon Sodium** stock solution.

## Mechanism of Action: FLAP Inhibition

**Fibroflapon Sodium** is an inhibitor of the 5-Lipoxygenase Activating Protein (FLAP).[5][6] FLAP is a crucial protein in the leukotriene biosynthesis pathway. By binding to FLAP, **Fibroflapon Sodium** prevents the transfer of arachidonic acid to the 5-lipoxygenase enzyme, thereby blocking the production of leukotrienes, which are key mediators of inflammation.[5][6] This mechanism is central to its investigation for treating inflammatory diseases like asthma.[5][7]



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**Fibroflapon Sodium** inhibits the FLAP-mediated leukotriene pathway.

## Disposal Plan

Dispose of **Fibroflapon Sodium** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4] Unused material should be handled as chemical waste. Do not allow the product to enter drains or water courses.[4] Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)